

Hexamethylmelamine solubility and stability in water

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Hexamethylmelamine

CAS No.: 531-18-0

Cat. No.: S569335

[Get Quote](#)

Summary of Available Information

The search results reveal a significant lack of specific data on **Hexamethylmelamine's** physicochemical properties. The most relevant source, its Safety Data Sheet (SDS), explicitly lists key parameters as "no data available" [1]. An older study confirms that the chemical has known **thermal stability** issues but does not quantify its stability in water [2].

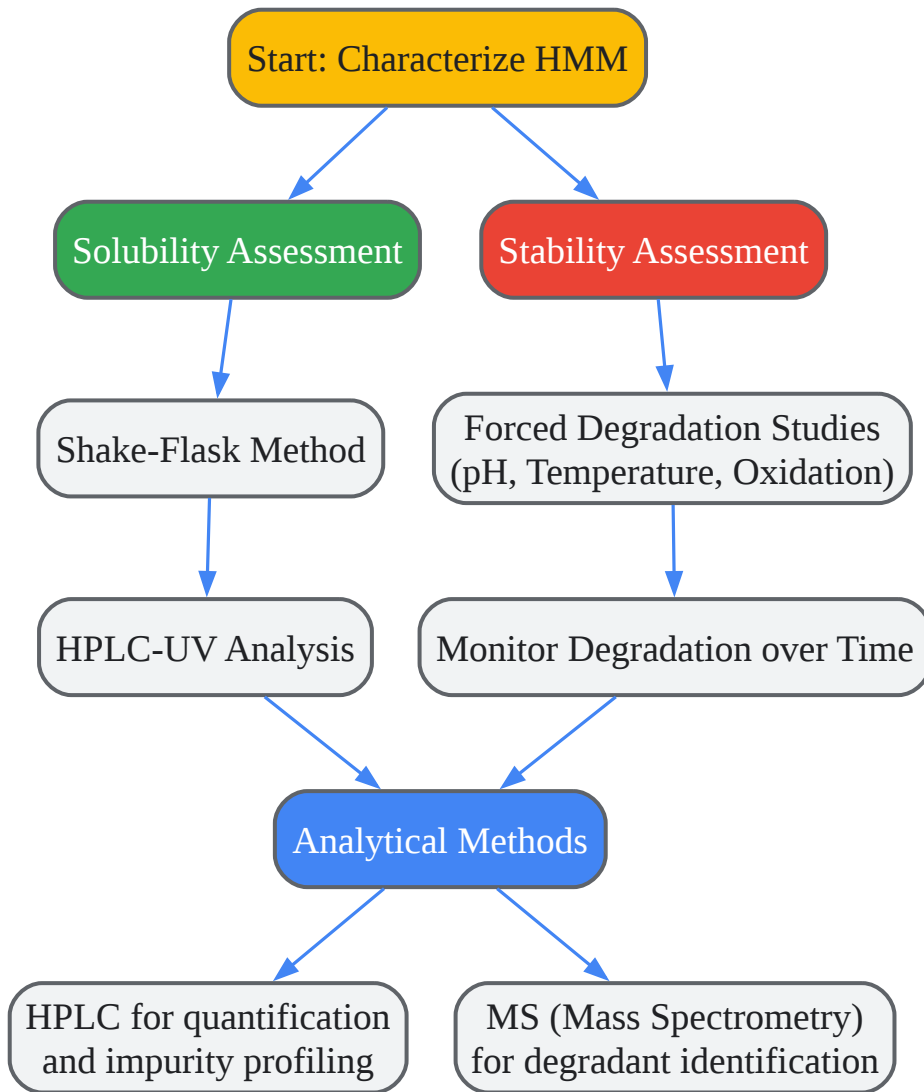
The table below summarizes the available information and critical data gaps:

Property	Available Data	Information Gap
Solubility in Water	Not found	No quantitative or qualitative data located.
Stability in Water	Not found	No data on hydrolysis or degradation in aqueous solutions.
Thermal Stability	Known to be a concern; studied in 1973 [2].	Specific decomposition temperature and products not provided.

Property	Available Data	Information Gap
Other Physicochemical Properties (e.g., melting point, boiling point) [1]	No data available.	-
Toxicological Data (e.g., acute toxicity, mutagenicity) [1]	No data available.	-

Suggested Experimental Pathways for Investigation

Given the lack of existing data, determining the solubility and stability would require de novo experimental characterization. The following workflow outlines a potential approach, drawing on general analytical principles as specific protocols for **Hexamethylmelamine** were not found in the search results.



[Click to download full resolution via product page](#)

*Proposed experimental workflow for characterizing **Hexamethylmelamine** (HMM) properties.*

For the analytical methods in this workflow, High-Performance Liquid Chromatography (HPLC) would be the preferred technique. A relevant study comparing methods for analyzing another compound concluded that **HPLC is more accurate than UV-Vis spectrophotometry**, especially in complex mixtures, as UV-Vis can be influenced by impurities and degradation products [3].

Research Recommendations

To proceed with your investigation, I suggest the following actions:

- **Consult Specialized Databases:** Search deeper in dedicated chemical and pharmaceutical databases such as SciFinder, Reaxys, or Thomson Reuters' Cortellis, which may contain proprietary or unpublished data.
- **Review Patents:** Look for formulation patents related to **Hexamethylolmelamine**, as these often contain detailed stability and solubility studies required for regulatory approval.
- **Empirical Testing:** Given the lack of published data, designing and conducting your own experimental studies, as outlined above, will likely be necessary.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Safety Data Sheet Hexamethylolmelamine [chemicalbook.com]
2. Thermal Stability of Hexamethylolmelamine | Polymer Journal [nature.com]
3. Comparison of high - performance and... liquid chromatography [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Hexamethylolmelamine solubility and stability in water].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b569335#hexamethylolmelamine-solubility-and-stability-in-water>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com